

Technical Guide: Aquatic Toxicity Profile of Ammonium Methylphosphonate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ammoniummethylphosphonate

Cat. No.: B13574930

[Get Quote](#)

Executive Summary

Ammonium Methylphosphonate (AMP) is the mono-ammonium salt of methylphosphonic acid (MPA). It primarily enters aquatic ecosystems as a stable degradation product of the herbicide Glufosinate-ammonium or as a hydrolysis product of phosphonylated nerve agents (e.g., Sarin, VX).

Core Toxicity Verdict: AMP is classified as "Practically Non-Toxic" to aquatic life under acute exposure scenarios.

- Fish (96h LC50): > 100 mg/L (Limit Test)[1]
- Invertebrates (48h EC50): > 100 mg/L[1]
- Algae (72h ErC50): > 100 mg/L[1]

However, the toxicity of this compound is pH-dependent. At alkaline pH (>8.0), the dissociation of the ammonium cation (

) to free ammonia (

) becomes the toxicity driver, rather than the methylphosphonate anion.

Chemical Identity & Physicochemical Context[2][3][4][5][6][7]

Understanding the ionic behavior of AMP is prerequisite to interpreting its toxicity. Unlike lipophilic pesticides that bioaccumulate, AMP is highly polar and persistent.

Parameter	Detail
Chemical Name	Ammonium Methylphosphonate
Parent Acid	Methylphosphonic Acid (MPA)
CAS Number (Acid)	993-13-5 (MPA); Salt forms vary
Molecular Formula	
Solubility	Highly soluble in water (> 500 g/L)
Log Kow	< -0.7 (Does not bioaccumulate)
Stability	C-P bond is resistant to hydrolysis and thermal decomposition.

Disambiguation: AMP vs. AMPA

“

CRITICAL WARNING: Do not conflate AMP (Methylphosphonate) with AMPA (Aminomethylphosphonic acid).

- *AMP:*

backbone. Metabolite of Glufosinate.

- *AMPA:*

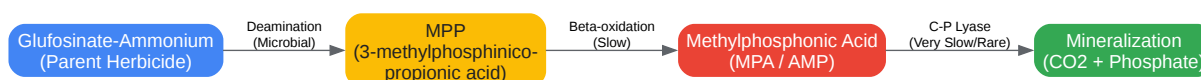
backbone. Metabolite of Glyphosate. [2][3][4][5] * Relevance: AMP lacks the primary amine group of AMPA, altering its interaction with biological membranes and nitrogen metabolism.

Environmental Fate & Degradation Pathway[12]

AMP is a terminal metabolite in many aerobic aquatic environments. It is formed via the deamination and decarboxylation of Glufosinate.

Visualization: Degradation Pathway

The following diagram illustrates the formation of MPA (the anionic species of AMP) from Glufosinate.



[Click to download full resolution via product page](#)

Caption: Step-wise degradation of Glufosinate to Methylphosphonic Acid (MPA). The C-P bond cleavage (MPA to Mineralization) is the rate-limiting step, leading to environmental persistence.

Aquatic Toxicity Data Synthesis[12]

The following data aggregates endpoints for Methylphosphonic Acid (MPA) and its salts. Due to the rapid dissociation of AMP in water, MPA toxicity values are the scientifically valid proxy for the anion's effect.

Quantitative Endpoints

Organism Group	Species	Endpoint	Value (mg/L)	Classification	Reference
Fish	Pimephales promelas (Fathead Minnow)	96h LC50	> 100	Practically Non-Toxic	[1, 3]
Fish	Cyprinodon variegatus (Sheepshead Minnow)	96h LC50	> 1593	Practically Non-Toxic	[2]
Invertebrates	Daphnia magna	48h EC50	> 100	Practically Non-Toxic	[1, 3]
Invertebrates	Daphnia magna	21d NOEC	15	Low Chronic Toxicity	[1]
Algae	Pseudokirchneriella subcapitata	72h ErC50	> 100	Practically Non-Toxic	[3]

Mechanistic Insights

- **Ionic Stress vs. Specific Toxicity:** The toxicity of AMP is primarily driven by osmotic/ionic stress at extremely high concentrations rather than specific receptor binding. Unlike organophosphate pesticides, AMP does not inhibit acetylcholinesterase (AChE).
- **The Ammonium Confounder:** In static renewal tests, if the pH drifts above 8.5, the ammonium ion (

-) shifts equilibrium toward free ammonia (
-). Free ammonia is highly toxic to fish (LC50 ~0.5 mg/L).
- Experimental Implication: Toxicity observed in AMP trials at high pH is often a "false positive" for phosphonate toxicity; it is actually ammonia toxicity.

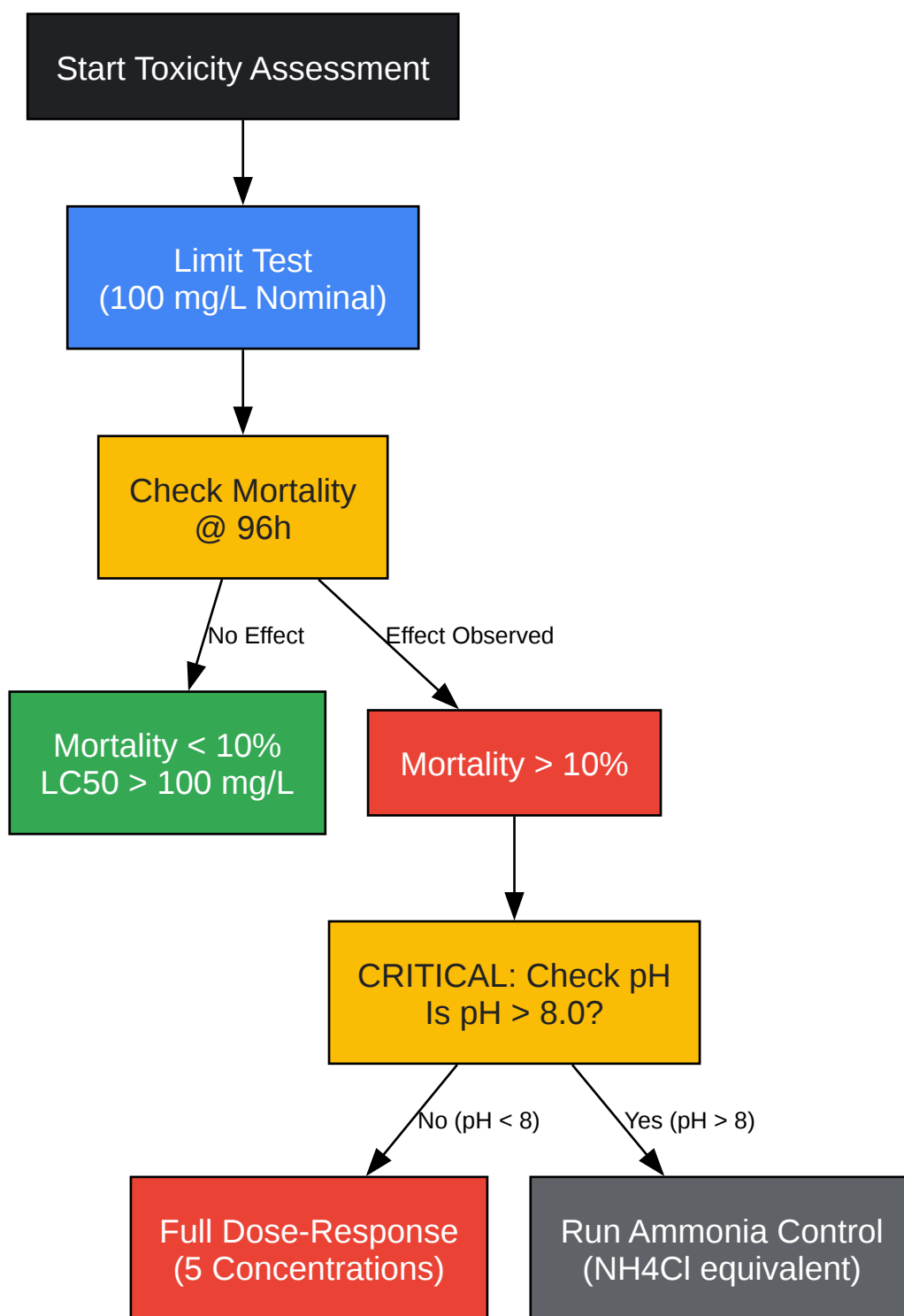
Experimental Protocols for Toxicity Assessment

To generate regulatory-grade data (GLP compliant), use the following adapted OECD protocols. These include specific controls for the ammonium moiety.

Protocol A: The "Limit Test" Approach (OECD 203 Adapted)

Since AMP is expected to be low toxicity, a full dose-response curve is often unnecessary. A "Limit Test" at 100 mg/L is the most efficient starting point.

Workflow Logic



[Click to download full resolution via product page](#)

Caption: Decision tree for AMP toxicity testing. Note the critical branch for pH verification to rule out ammonia artifacts.

Step-by-Step Methodology

- Stock Solution Preparation:
 - Dissolve Ammonium Methylphosphonate in standard dilution water.
 - Self-Validation Step: Measure pH immediately. If pH > 7.5, adjust with dilute HCl to match the culture water pH (typically 7.0–7.4). Reasoning: This prevents pH shock and minimizes free ammonia formation.
- Test System (Fish - OECD 203):
 - Species: Danio rerio (Zebrafish) or Pimephales promelas.
 - Replicates: 3 tanks of 7 fish each for the Limit Test.
 - Control: Dilution water only.
 - Ammonium Control (Optional but Recommended): A parallel arm containing at the same molar ammonium concentration as the AMP test group. This isolates the toxicity of the methylphosphonate anion.
- Monitoring:
 - Measure Dissolved Oxygen (DO), pH, and Temperature daily.
 - Analytical Verification: Use LC-MS/MS to verify methylphosphonate concentration at T=0 and T=96h. The substance is stable, so recovery should be 95-105%.

Protocol B: Analytical Verification (LC-MS/MS)

Toxicity data is invalid without verifying exposure concentrations.

- Column: Anion exchange column (e.g., Metrosep A Supp) or HILIC.
- Mobile Phase: Ammonium carbonate buffer (pH 9).
- Detection: Negative electrospray ionization (ESI-).

- Transition: Monitor m/z 95 -> 79 ().

Environmental Risk Assessment (ERA) Calculation

To determine if AMP poses a risk in a specific development scenario, calculate the Predicted No-Effect Concentration (PNEC).

Where AF is the Assessment Factor.

- Acute Data Only: AF = 1000.
- Chronic Data Available: AF = 100 (if NOEC available for one trophic level).

Calculation: Using the lowest robust endpoint (LC50 > 100 mg/L):

Conclusion: Unless environmental discharge concentrations exceed 100

g/L, the risk to aquatic life is considered insignificant.

References

- European Food Safety Authority (EFSA). (2005). Conclusion regarding the peer review of the pesticide risk assessment of the active substance glufosinate. EFSA Scientific Report, 27, 1-81. [Link](#)
- National Institutes of Health (NIH) / PubMed. (2007). Toxicity of binary chemical munition destruction products: methylphosphonic acid...[Link](#)
- U.S. Environmental Protection Agency (EPA). (2015). Registration Review: Problem Formulation for the Environmental Fate and Ecological Risk Assessment for Glufosinate Ammonium.[Link](#)
- World Health Organization (WHO). (1999). Glufosinate Ammonium (Pesticide Residues in Food: 1999 Evaluations Part II Toxicology).[Link](#)
- Organization for Economic Co-operation and Development (OECD). (2019). Test No. 203: Fish, Acute Toxicity Test.[6] OECD Guidelines for the Testing of Chemicals.[6] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Aquatic Toxicity Assessment of Phosphate Compounds - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Effects of Glyphosate and Their Metabolite AMPA on Aquatic Organisms[v1] | Preprints.org [preprints.org]
- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. Aminomethylphosphonic acid has low chronic toxicity to Daphnia magna and Pimephales promelas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Guide: Aquatic Toxicity Profile of Ammonium Methylphosphonate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13574930/docs#technical-guide-aquatic-toxicity-profile-of-ammonium-methylphosphonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)